

Application Notes and Protocols for Dyeing Polyester Microfiber with Disperse Blue 284

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Compound of Interest

Compound Name: C.I. Disperse blue 284

Cat. No.: B12363496

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These application notes provide a detailed protocol for the dyeing of polyester microfiber fabrics with **C.I. Disperse Blue 284**. This document outlines the experimental procedures, key parameters, and expected outcomes to achieve optimal dyeing results, including high color yield and good fastness properties.

Introduction

Polyester microfibers, due to their high surface area and tight fiber structure, present unique challenges in dyeing compared to conventional polyester fibers. Achieving deep, level, and fast colorations requires precise control over the dyeing process and careful selection of dyes and auxiliaries. Disperse Blue 284 is a high-energy disperse dye suitable for achieving bright blue shades on polyester and its microfibers.^[1] This protocol details a standard exhaust dyeing method for polyester microfiber using Disperse Blue 284.

Materials and Equipment

- Substrate: 100% Polyester Microfiber Fabric (pre-scoured and heat-set)
- Dye: **C.I. Disperse Blue 284**
- Chemicals:
 - Dispersing agent

- Levelling agent
- Acetic acid (or a suitable pH buffer)
- Sodium hydrosulfite
- Sodium hydroxide
- Equipment:
 - High-temperature laboratory dyeing machine
 - Spectrophotometer for color measurement
 - Launder-Ometer for wash fastness testing
 - Crockmeter for rubbing fastness testing
 - Lightfastness tester
 - pH meter
 - Analytical balance

Experimental Protocols

Pre-treatment of Polyester Microfiber

Prior to dyeing, it is crucial to prepare the polyester microfiber fabric to ensure uniform dye uptake and remove any impurities.

- **Scouring:** The fabric is treated with a solution containing a non-ionic detergent (e.g., 1-2 g/L) and sodium carbonate (e.g., 1 g/L) at 60-70°C for 30-60 minutes. This step removes oils, waxes, and other impurities from the fiber surface.
- **Rinsing:** The scoured fabric is thoroughly rinsed with hot and then cold water to remove all residual chemicals.

- **Heat-setting:** To ensure dimensional stability during the high-temperature dyeing process, the fabric is heat-set. The conditions for heat-setting will depend on the specific fabric construction but are typically in the range of 180-200°C for 30-60 seconds.

Exhaust Dyeing Protocol

The following protocol describes a typical high-temperature exhaust dyeing process for polyester microfiber with Disperse Blue 284.

- **Dye Bath Preparation:**
 - Set the liquor ratio (the ratio of the weight of the dye bath to the weight of the fabric) to 10:1.
 - Add a dispersing agent (e.g., 1-2 g/L) and a leveling agent (e.g., 0.5-1 g/L) to the water.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
 - Prepare a stock solution of Disperse Blue 284 by pasting the required amount of dye with a small amount of dispersing agent and then adding warm water.
 - Add the dye dispersion to the dye bath.
- **Dyeing Cycle:**
 - Introduce the pre-treated polyester microfiber fabric into the dye bath at a starting temperature of 60°C.
 - Raise the temperature to 130°C at a rate of 1-2°C per minute. A slow heating rate is crucial for achieving level dyeing on microfiber.
 - Hold the temperature at 130°C for 45-60 minutes. The exact time will depend on the desired depth of shade.
 - Cool the dye bath down to 70°C at a rate of 2-3°C per minute.
- **Post-Dyeing Treatment:**

- Rinsing: After dyeing, the fabric is rinsed with hot water to remove loose dye particles from the surface.
- Reduction Clearing: To improve wash fastness, a reduction clearing process is performed. The fabric is treated in a bath containing sodium hydrosulfite (e.g., 2 g/L) and sodium hydroxide (e.g., 2 g/L) at 70-80°C for 15-20 minutes.
- Neutralization and Rinsing: The fabric is then rinsed thoroughly with hot and cold water and neutralized with a weak acid (e.g., 0.5 g/L acetic acid) if necessary.
- Drying: The dyed fabric is finally dried.

Data Presentation

The following tables summarize the expected quantitative data for the dyeing of polyester microfiber with Disperse Blue 284.

Table 1: Recommended Dyeing Recipe

Component	Concentration
Disperse Blue 284	0.5 - 3.0% (on weight of fiber)
Dispersing Agent	1.0 - 2.0 g/L
Levelling Agent	0.5 - 1.0 g/L
Acetic Acid	to pH 4.5 - 5.5
Liquor Ratio	10:1

Table 2: Influence of Dyeing Temperature on Color Yield (K/S)

Dyeing Temperature (°C)	Holding Time (min)	Color Yield (K/S)
110	60	Lower
120	60	Moderate
130	60	Optimal
135	60	Slight Increase/Potential for Degradation

Note: Higher temperatures generally lead to increased dye uptake and color yield up to an optimal point. For high-energy disperse dyes like Disperse Blue 284, 130°C is a typical optimal temperature.

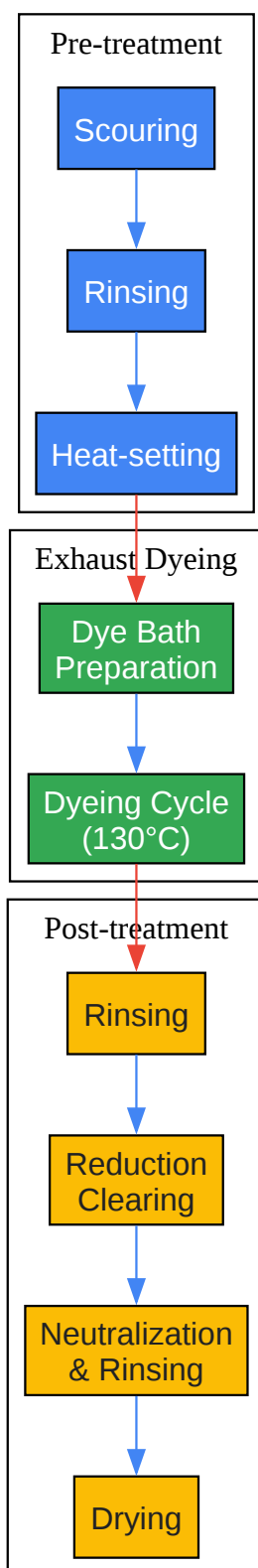
Table 3: Fastness Properties of Disperse Blue 284 on Polyester Microfiber

Fastness Test	Standard	Rating
Light Fastness	ISO 105-B02	3-4
Washing Fastness (Staining)	ISO 105-C06	4-5
Washing Fastness (Fading)	ISO 105-C06	4-5
Perspiration Fastness (Staining)	ISO 105-E04	3-4
Perspiration Fastness (Fading)	ISO 105-E04	4-5
Ironing Fastness	ISO 105-X11	4-5

Source: Data compiled from supplier technical information.[\[1\]](#)

Visualizations

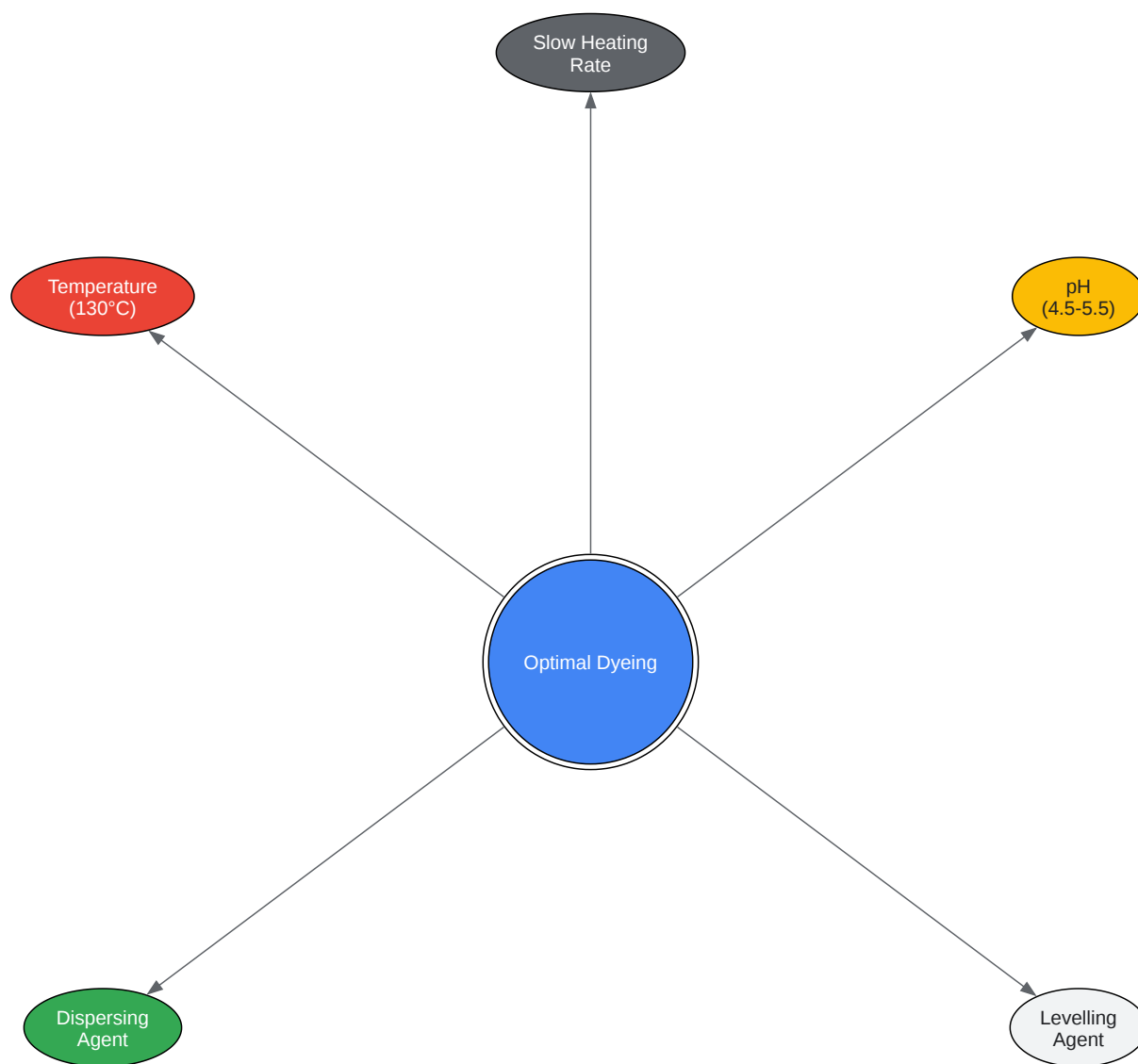
Diagram 1: Exhaust Dyeing Workflow



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Caption: Workflow for exhaust dyeing of polyester microfiber.

Diagram 2: Key Parameters in Polyester Microfiber Dyeing

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Caption: Interrelationship of key dyeing parameters.

Conclusion

The successful dyeing of polyester microfiber with Disperse Blue 284 hinges on a well-controlled process. Adherence to the recommended pre-treatment, dyeing, and post-treatment protocols is essential for achieving a high-quality, level, and fast coloration. The provided data and workflows serve as a comprehensive guide for researchers and scientists in developing and optimizing their dyeing procedures for polyester microfiber fabrics.

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References

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